

Safeguarding Your Research: A Comprehensive Guide to Handling N-Butyldiethanolamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N-Butyldiethanolamine

Cat. No.: B085499

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals: Your safety in the laboratory is paramount. This guide provides essential, immediate, and actionable information for the safe handling of **N-Butyldiethanolamine**, including personal protective equipment (PPE) protocols, operational plans, and disposal guidelines. By adhering to these procedures, you can minimize risks and ensure a secure research environment.

I. Understanding the Risks: Hazard Identification

N-Butyldiethanolamine is a chemical that requires careful handling due to its potential health effects. It is classified as a substance that can cause severe skin burns and serious eye damage.[1][2] Inhalation may lead to respiratory tract irritation, and ingestion can cause gastrointestinal irritation.[3]

Signal Word: Danger[1][2]

Hazard Statements:

- H314: Causes severe skin burns and eye damage.[1][2]
- H318: Causes serious eye damage.[4]

II. Personal Protective Equipment (PPE): Your First Line of Defense

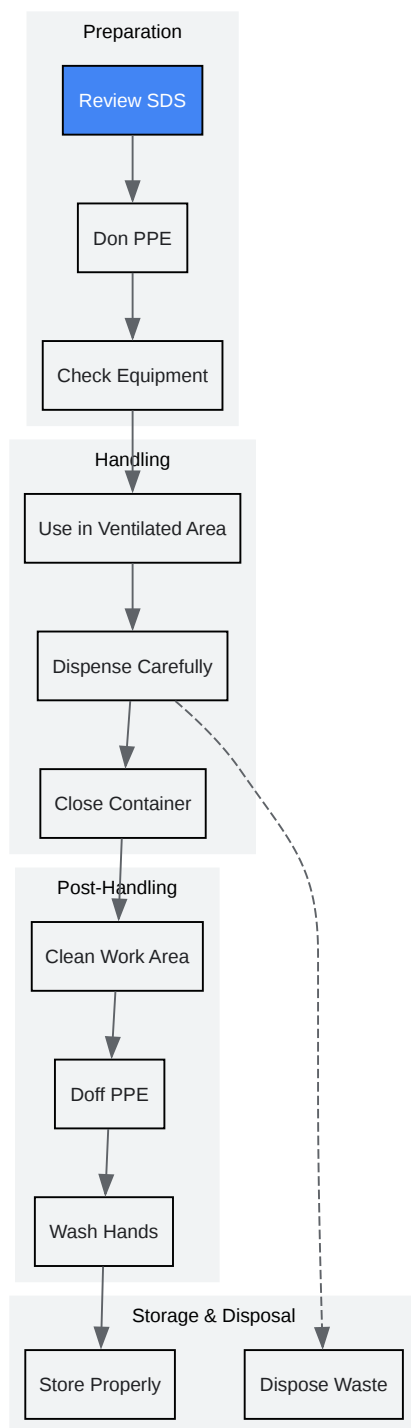
The appropriate selection and use of PPE are critical to prevent exposure to **N-Butyldiethanolamine**. The following table summarizes the recommended PPE.

Body Part	Personal Protective Equipment	Standards & Specifications
Eyes/Face	Tightly fitting safety goggles or a face shield (minimum 8-inch).[1]	Must be approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).[1][3]
Skin	Chemical-resistant gloves (e.g., Butyl, Nitrile, Neoprene, Polyvinyl chloride, Viton).[5] A complete suit protecting against chemicals is also recommended.[1]	Gloves must be inspected prior to use. Use proper glove removal technique to avoid skin contact.[1]
Respiratory	An air-purifying respirator with appropriate cartridges (e.g., type ABEK) should be used if ventilation is inadequate or as a backup to engineering controls.[1]	A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed.[3]

III. Operational Plan: From Receipt to Disposal

A systematic approach to handling **N-Butyldiethanolamine** is essential for laboratory safety. The following workflow outlines the key steps.

Standard Operating Procedure for N-Butyldiethanolamine



[Click to download full resolution via product page](#)

Standard Operating Procedure for *N*-Butyldiethanolamine

Step-by-Step Handling Protocol:

- Preparation:
 - Thoroughly review the Safety Data Sheet (SDS) before handling the chemical.
 - Put on all required PPE as detailed in the table above.
 - Ensure that a safety shower and eyewash station are readily accessible and in good working order.[\[3\]](#)[\[6\]](#)
- Handling:
 - Work in a well-ventilated area, preferably in a chemical fume hood.[\[3\]](#)
 - Avoid contact with skin, eyes, and clothing.[\[2\]](#)[\[3\]](#)
 - When dispensing, do so carefully to avoid splashes or creating mists.
 - Keep the container tightly closed when not in use.[\[2\]](#)[\[3\]](#)
- Post-Handling:
 - Clean the work area thoroughly after use.
 - Remove PPE carefully, avoiding contamination of your skin or clothing.
 - Wash hands and any other exposed skin areas with soap and water before eating, drinking, or smoking.[\[2\]](#)
- Storage:
 - Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.[\[2\]](#)[\[3\]](#)[\[6\]](#)
 - Keep containers tightly closed to prevent leakage.[\[1\]](#)[\[6\]](#)

IV. Emergency Procedures: Immediate Actions

In the event of an exposure or spill, prompt and correct action is crucial.

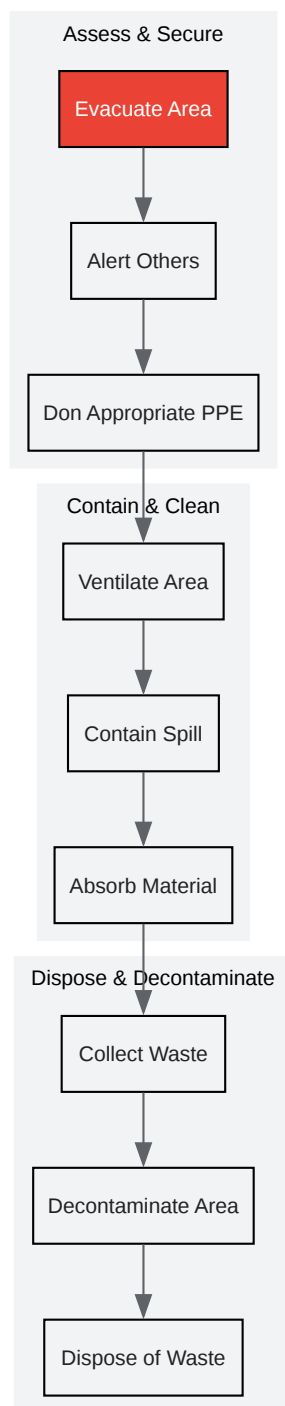
First Aid Measures:

Exposure Route	Immediate Action
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][3] Seek immediate medical attention.[2][3]
Skin Contact	Immediately flush the affected area with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[1][3] Seek medical attention.[3]
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen.[1][3] Seek medical attention.[3]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, give 2-4 cupfuls of milk or water.[1][3] Never give anything by mouth to an unconscious person.[1][3] Seek medical attention.[3]

Spill Response Plan:

A spill of **N-Butyldiethanolamine** should be treated as a hazardous situation. The following workflow details the appropriate response.

N-Butyldiethanolamine Spill Response Workflow



[Click to download full resolution via product page](#)

N-Butyldiethanolamine Spill Response Workflow

Step-by-Step Spill Cleanup Protocol:

- Assess and Secure:
 - Immediately evacuate personnel from the spill area.[1]
 - Alert others in the vicinity.
 - Put on the appropriate PPE, including respiratory protection if necessary.[1]
- Contain and Clean:
 - Ensure the area is well-ventilated.[3]
 - If possible and safe to do so, prevent further leakage or spillage.
 - Contain the spill using an inert absorbent material such as vermiculite, sand, or earth.[3]
- Dispose and Decontaminate:
 - Carefully collect the absorbed material and place it into a suitable, closed container for disposal as hazardous waste.[1]
 - Clean the spill area thoroughly.
 - Dispose of the contaminated waste in accordance with all local, regional, and national hazardous waste regulations.[6] Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[6]

V. Quantitative Data Summary

The following table provides a summary of key quantitative data for **N-Butyldiethanolamine**.

Property	Value
CAS Number	102-79-4[1][3]
Molecular Formula	C8H19NO2[1]
Molecular Weight	161.24 g/mol [1]
Appearance	Pale yellow viscous liquid[3]
Boiling Point	273-275 °C / 741 mmHg
Melting Point	-70 °C[6]
Flash Point	141 °C / 285.8 °F (closed cup)[6]
Specific Gravity	0.968[6]
Vapor Pressure	1.2 Pa @ 25 °C[6]
Vapor Density	5.55[6]
pH	11.1 (100 g/l aq. solution)[6]
Oral LD50 (Rat)	4250 mg/kg[3]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdhfinechemical.com [cdhfinechemical.com]
- 2. spanlab.in [spanlab.in]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. N-Butyldiethanolamine | 102-79-4 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 5. sites.chemengr.ucsb.edu [sites.chemengr.ucsb.edu]

- 6. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling N-Butyldiethanolamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085499#personal-protective-equipment-for-handling-n-butyldiethanolamine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com